

# Ulfosulfuron: A Comprehensive Technical Guide to its Physical and Chemical Properties

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## Compound of Interest

Compound Name: 2-Ethylsulfonylimidazo[1,2-a]pyridine-3-sulfonamide

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## Introduction

Ulfosulfuron is a selective, post-emergence herbicide belonging to the sulfonylurea class of chemicals. It is effective in controlling a wide range of grass and broadleaf weeds in various crops. The herbicidal activity of ulfosulfuron stems from its inhibition of the enzyme acetolactate synthase (ALS), which is crucial for the biosynthesis of branched-chain amino acids in plants. This technical guide provides an in-depth overview of the physical and chemical properties of ulfosulfuron, detailed experimental protocols for their determination, and a visualization of its mode of action.

## Chemical Identity and Properties

Ulfosulfuron is the common name for 1-(4,6-dimethoxypyrimidin-2-yl)-3-(2-ethylsulfonylimidazo[1,2-a]pyridin-3-yl)sulfonylurea. Its chemical structure and key identifying information are presented below.

Identifier	Value
IUPAC Name	1-(4,6-dimethoxypyrimidin-2-yl)-3-(2-ethylsulfonylimidazo[1,2-a]pyridin-3-yl)sulfonylurea
CAS Number	141776-32-1
Molecular Formula	C <sub>16</sub> H <sub>18</sub> N <sub>6</sub> O <sub>7</sub> S <sub>2</sub>
Molecular Weight	470.5 g/mol

## Physical Properties

The physical properties of ulfosulfuron are critical for understanding its environmental fate and behavior, as well as for formulation development. These properties are summarized in the table below.

Property	Value
Appearance	White crystals
Melting Point	201.1 to 201.7 °C
Vapor Pressure	3.1 x 10 <sup>-5</sup> mPa (at 20 °C), 8.8 x 10 <sup>-5</sup> mPa (at 25 °C)
Solubility in Water	18 mg/L (pH 5), 1627 mg/L (pH 7), 482 mg/L (pH 9)
Solubility in Organic Solvents (g/L at 20 °C)	Acetone: 0.71, Methanol: 0.33, Ethyl acetate: 1.01, Dichloromethane: 4.35, Xylene: 0.16, Heptane: <0.01
Octanol-Water Partition Coefficient (log Kow)	0.73 (pH 5), -0.77 (pH 7), -1.44 (pH 9)

## Chemical Properties

The chemical properties of ulfosulfuron, particularly its stability and dissociation constant, influence its persistence and potential for movement in the environment.

Property	Value
Dissociation Constant (pKa)	3.51
Hydrolysis Half-life (DT50) at 25 °C	7 days (pH 4), 48 days (pH 5), 168 days (pH 7), 156 days (pH 9)

## Experimental Protocols

The determination of the physical and chemical properties of ulfosulfuron follows internationally recognized guidelines, primarily those established by the Organisation for Economic Co-operation and Development (OECD). Below are detailed methodologies for key experiments.

### Melting Point Determination (OECD Guideline 102)

The melting point is determined using the capillary tube method.

- Apparatus: A melting point apparatus with a heated bath and a calibrated thermometer or a digital temperature measurement device.
- Procedure:
  - A small amount of finely powdered ulfosulfuron is packed into a capillary tube.
  - The capillary tube is placed in the melting point apparatus.
  - The temperature is raised at a slow, controlled rate.
  - The temperature at which the substance begins to melt and the temperature at which it is completely molten are recorded as the melting range.

### Vapor Pressure Determination (OECD Guideline 104)

The vapor pressure of ulfosulfuron is determined using the gas saturation method.

- Apparatus: A gas saturation apparatus consisting of a temperature-controlled chamber, a carrier gas supply, and a system for trapping the vaporized substance.
- Procedure:

- A sample of ulfosulfuron is placed in the temperature-controlled chamber.
- A stream of inert gas (e.g., nitrogen) is passed over the sample at a known flow rate to become saturated with the vapor of the substance.
- The vapor is collected in a suitable trap (e.g., a sorbent tube).
- The amount of trapped substance is quantified using a sensitive analytical method (e.g., chromatography).
- The vapor pressure is calculated from the amount of substance collected, the volume of carrier gas passed, and the temperature.

## Water Solubility Determination (OECD Guideline 105)

The flask method is suitable for determining the water solubility of ulfosulfuron.

- Apparatus: A thermostated shaker or magnetic stirrer, centrifuge, and an analytical instrument for quantification (e.g., HPLC).
- Procedure:
  - An excess amount of ulfosulfuron is added to a known volume of water at a specific pH.
  - The mixture is agitated in a thermostated environment until equilibrium is reached.
  - The saturated solution is then centrifuged or filtered to remove undissolved particles.
  - The concentration of ulfosulfuron in the clear aqueous phase is determined by a suitable analytical method.

## Octanol-Water Partition Coefficient (log Kow) Determination (OECD Guideline 107)

The shake-flask method is used to determine the log Kow of ulfosulfuron.

- Apparatus: A mechanical shaker, centrifuge, and analytical instruments for quantification in both water and octanol phases.

- Procedure:
  - A solution of ulfosulfuron in either water or n-octanol is prepared.
  - A known volume of this solution is mixed with a known volume of the other immiscible solvent (n-octanol or water) in a separatory funnel.
  - The mixture is shaken until partitioning equilibrium is achieved.
  - The two phases are separated by centrifugation.
  - The concentration of ulfosulfuron in each phase is determined.
  - The partition coefficient ( $K_{ow}$ ) is calculated as the ratio of the concentration in the n-octanol phase to the concentration in the aqueous phase. The logarithm of this value is reported as  $\log K_{ow}$ .

## Dissociation Constant (pKa) Determination (OECD Guideline 112)

The pKa of ulfosulfuron can be determined by titration.

- Apparatus: An automated titrator with a pH electrode.
- Procedure:
  - A solution of ulfosulfuron of known concentration is prepared in water.
  - The solution is titrated with a standard solution of a strong base (e.g., NaOH).
  - The pH of the solution is monitored throughout the titration.
  - The pKa is determined from the pH at the half-equivalence point of the titration curve.

## Hydrolysis as a Function of pH (OECD Guideline 111)

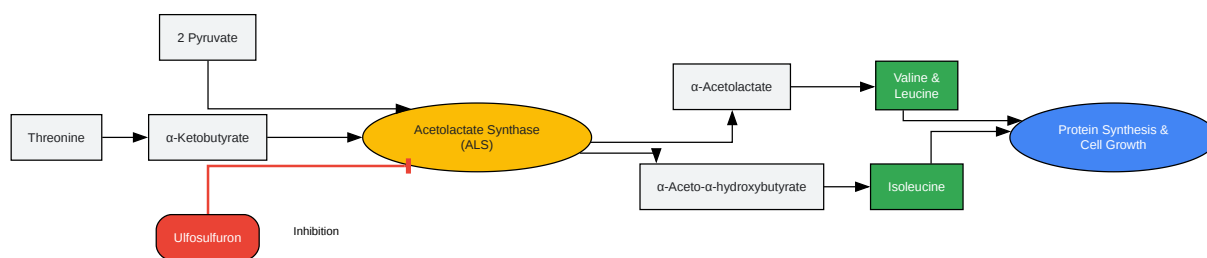
This study determines the rate of abiotic hydrolysis of ulfosulfuron in aqueous solutions at different pH values.

- Apparatus: Temperature-controlled incubator, sterile glassware, and an analytical instrument for quantification.
- Procedure:
  - Sterile aqueous buffer solutions at pH 4, 7, and 9 are prepared.
  - Ulfosulfuron is added to each buffer solution to a known concentration.
  - The solutions are incubated in the dark at a constant temperature.
  - Samples are taken at various time intervals and analyzed for the concentration of ulfosulfuron.
  - The rate of hydrolysis and the half-life (DT50) are calculated for each pH.

## Mode of Action: Inhibition of Acetolactate Synthase (ALS)

Ulfosulfuron, like other sulfonylurea herbicides, acts by inhibiting the enzyme acetolactate synthase (ALS), also known as acetohydroxyacid synthase (AHAS).<sup>[1]</sup> This enzyme is the first and rate-limiting step in the biosynthetic pathway of the branched-chain amino acids: valine, leucine, and isoleucine.<sup>[2]</sup> These amino acids are essential for protein synthesis and, consequently, for cell division and plant growth. The absence of the ALS enzyme in animals contributes to the selective toxicity of sulfonylurea herbicides.<sup>[3]</sup>

The inhibition of ALS leads to a deficiency in these critical amino acids, which in turn halts cell division in the meristematic tissues of susceptible plants. This cessation of growth is followed by other symptoms such as chlorosis, necrosis, and ultimately, plant death.

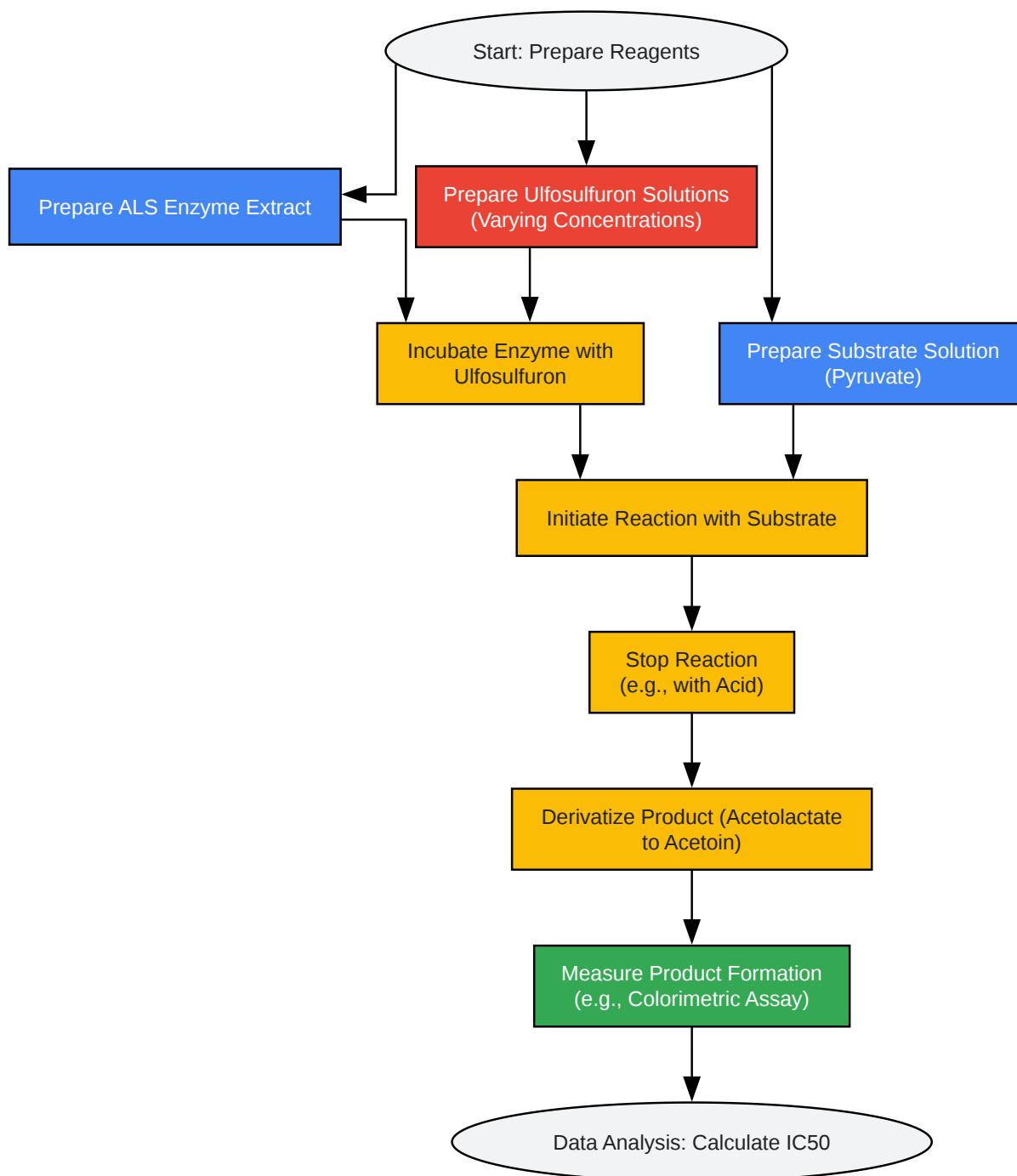


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Caption: Ulfosulfuron inhibits acetolactate synthase (ALS), blocking branched-chain amino acid synthesis.

## Experimental Workflow for ALS Inhibition Assay

To quantify the inhibitory effect of ulfosulfuron on ALS, an in vitro enzyme assay is typically performed. The general workflow for such an assay is outlined below.



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Caption: Workflow for an in vitro acetolactate synthase (ALS) inhibition assay.

## Conclusion



This technical guide has provided a comprehensive overview of the physical and chemical properties of ulfosulfuron, detailed the standard experimental methodologies for their determination, and illustrated its primary mode of action as an inhibitor of acetolactate synthase. This information is fundamental for researchers and scientists involved in the development of new herbicidal compounds, the study of herbicide resistance mechanisms, and the assessment of the environmental fate and toxicological profile of ulfosulfuron.

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- To cite this document: BenchChem. [Ulfosulfuron: A Comprehensive Technical Guide to its Physical and Chemical Properties]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b121741#ulfosulfuron-sulfonamide-physical-and-chemical-properties]

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